

# Proper Disposal of Buprofezin (Standard): A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Buprofezin (Standard)

Cat. No.: B033132

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This document provides essential guidance on the proper disposal procedures for Buprofezin, a pesticide standard commonly used in research and development laboratories. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

## Core Principles of Buprofezin Disposal

Buprofezin and its containers are considered hazardous waste and must be managed accordingly.<sup>[1][2]</sup> The primary principle of disposal is to prevent environmental contamination, particularly of waterways and soil.<sup>[1][3][4]</sup> Always consult the product's Safety Data Sheet (SDS) and adhere to all local, regional, and national regulations concerning hazardous waste disposal.<sup>[1][3]</sup>

## Personal Protective Equipment (PPE)

Before handling Buprofezin for any purpose, including disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Impervious gloves (e.g., nitrile rubber)
- Chemical safety goggles or a face shield
- A respirator mask to avoid inhalation of dust or mists<sup>[5]</sup>

- Protective clothing to prevent skin contact[5]

## Disposal of Unused Buprofezin Standard

Unused or unwanted Buprofezin standard must be treated as hazardous waste.[1]

Procedural Steps:

- Do Not Dispose Down the Drain: Never pour Buprofezin down the sink, toilet, or any other drain.[3][6] This can contaminate water supplies as many wastewater treatment facilities are not equipped to remove such chemicals.[6]
- Labeling and Storage: Keep the Buprofezin in its original, tightly closed container.[3][5] Ensure the label is intact and legible. Store the waste in a designated, secure, cool, and well-ventilated area away from incompatible materials, food, and feed.[7]
- Professional Disposal Service: Arrange for disposal through an approved hazardous waste disposal service.[1] You may need to complete a Uniform Hazardous Waste Manifest for off-site treatment, storage, or disposal.[7]
- Local Authority Consultation: Contact your local solid waste management authority, environmental agency, or health department for specific guidance on hazardous waste collection programs in your area.[3][6]

## Disposal of Empty Buprofezin Containers

Empty containers may retain hazardous residues and must be handled with care.[1] Never reuse empty pesticide containers for any other purpose.[2][3][6]

Triple Rinsing Protocol:

A crucial step in preparing empty containers for disposal is triple rinsing.[4][7]

- Initial Draining: Invert the empty container over the spray or mixing tank and allow it to drain for at least 30 seconds after the flow has slowed to a drip.[4]
- First Rinse: Fill the container to approximately 10% of its volume with a suitable solvent (e.g., water, as specified on the label).[4]

- **Agitate and Drain:** Securely close the container and agitate it to rinse all interior surfaces. Add the rinsate to the spray tank or a designated waste container.[\[4\]](#)
- **Repeat:** Repeat the rinsing process two more times.[\[4\]](#)
- **Container Puncturing:** After the final rinse, puncture or crush the container to prevent reuse.[\[7\]](#)
- **Final Disposal:** Dispose of the rinsed and punctured container as hazardous waste, in accordance with local regulations, or return it to the manufacturer if a program is available.[\[1\]](#)[\[7\]](#)

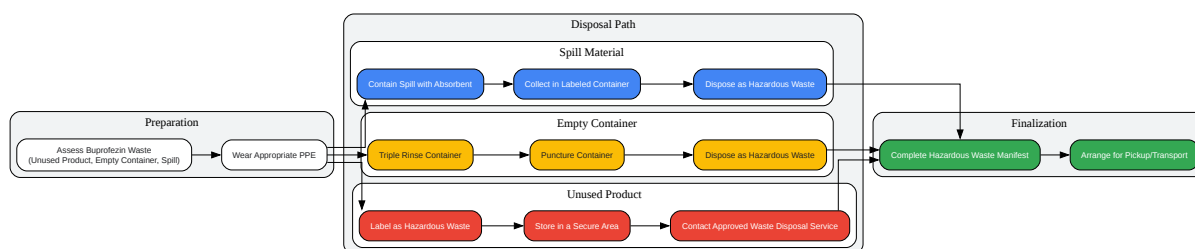
## Management of Buprofezin Spills

In the event of a spill, prompt and safe cleanup is essential to prevent exposure and environmental contamination.

Spill Cleanup Protocol:

- **Ensure Safety:** Wear the appropriate PPE.[\[1\]](#)
- **Containment:** For small spills, contain the material using a non-combustible absorbent material such as sand, earth, vermiculite, or diatomaceous earth.[\[1\]](#) For larger spills, prevent entry into drains and waterways.[\[1\]](#)
- **Collection:** Carefully collect the spilled material and absorbent into a suitable, labeled container for disposal.[\[1\]](#)[\[5\]](#)
- **Decontamination:** Clean the spill area with a detergent and water solution. Collect the cleaning water for disposal as hazardous waste.[\[5\]](#)
- **Reporting:** If the spill contaminates public water, immediately inform the appropriate authorities as per local regulations.[\[1\]](#)

## Disposal Workflow



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Caption: Decision workflow for the proper disposal of Buprofezin waste.

## Quantitative Data Summary

While specific quantitative thresholds for hazardous waste classification can vary by jurisdiction, the following table summarizes key characteristics of Buprofezin relevant to its environmental and health impact.

Parameter	Value/Information	Reference
UN Number	3077	[1]
UN Proper Shipping Name	Environmentally Hazardous Substance, Solid, N.O.S. (Buprofezin 500 g/kg)	[1]
Transport Hazard Class	9	[1]
Packaging Group	III	[1]
Marine Pollutant	Yes	[1]
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.	[4][8][9]
Hazard Statements	H373: May cause damage to organs through prolonged or repeated exposure. H400: Very toxic to aquatic life. H410: Very toxic to aquatic life with long lasting effects.	[8]
Disposal Precautionary Statement	P501: Dispose of contents/container in accordance with local/regional/national regulations.	[1][8][9]

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## References

- 1. [envirobiochem.co.za](http://envirobiochem.co.za) [envirobiochem.co.za]
- 2. [How to Dispose of Pesticides | Discount Dumpster](http://discountdumpsterco.com) [discountdumpsterco.com]

- 3. Disposal of Pesticides [npic.orst.edu]
- 4. meatrader.co.za [meatrader.co.za]
- 5. jaishreerasayan.org [jaishreerasayan.org]
- 6. epa.gov [epa.gov]
- 7. aggie-horticulture.tamu.edu [aggie-horticulture.tamu.edu]
- 8. villacrop.co.za [villacrop.co.za]
- 9. titanag.com.au [titanag.com.au]
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